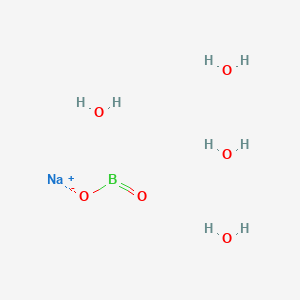

Sodium metaborate tetrahydrate

• CAS No.: 10555-76-7
• Molecular Formula: BH3NaO3
• Molecular Weight: 84.83 g/mol
• IUPAC Name: sodium;oxido(oxo)borane;tetrahydrate
• InChI: InChI=1S/BHO2.Na.H2O/c2-1-3;;/h2H;;1H2
• InChI Key: HUPYUYIIPYKZNT-UHFFFAOYSA-N
• SMILES: B(=O)[O-].O.O.O.O.[Na+]
• Canonical SMILES: B(=O)O.O.[Na]
• Pictograms: Irritant; Health Hazard
• Related CAS: 15293-77-3

Description

Sodium metaborate tetrahydrate (NaBO₂·4H₂O) is an inorganic boron compound valued in research for its role as a stable source of borate ions in aqueous solutions. Its primary research applications include use as a buffering agent, particularly in electrophoresis and chromatography, where it helps maintain a stable alkaline pH. In materials science, it serves as a versatile precursor for the synthesis of borate-based glasses, ceramic glazes, and flame retardants. The compound's mechanism of action is rooted in the hydrolysis of the metaborate anion (BO₂⁻) to form boric acid (B(OH)₃) and the tetrahydroxyborate anion [B(OH)₄]⁻, establishing a complex borate buffer system. This property is exploited in analytical chemistry for complexometric titrations and as a corrosion inhibitor in study models. Furthermore, its utility extends to agricultural research for investigating the effects of soluble boron on plant growth and development. This high-purity reagent offers researchers a consistent and reliable chemical for developing novel methodologies and advancing studies in inorganic synthesis, analytical protocols, and material design.

Synthesis and Methodological Advancements in Sodium Metaborate Tetrahydrate Production

Conventional Synthesis Pathways and Mechanistic Considerations

Traditional methods for producing sodium metaborate (B1245444) have long been established in industrial chemistry. These pathways, primarily involving high temperatures, are reliable but often energy-intensive.

Reaction of Anhydrous Borax (B76245) with Sodium Hydroxide (B78521)

A prevalent conventional method for synthesizing sodium metaborate tetrahydrate involves the reaction of anhydrous borax (Na₂B₄O₇) with sodium hydroxide (NaOH). researchgate.netkiche.or.kr This reaction is typically carried out in an aqueous solution. One documented procedure specifies reacting anhydrous borax with sodium hydroxide at a temperature of 90°C for 150 minutes to yield this compound (NaB(OH)₄·2H₂O). researchgate.netkiche.or.krkiche.or.kr The fundamental chemical transformation can be represented as:

Na₂B₄O₇ + 2NaOH + 7H₂O → 4NaB(OH)₄ stackexchange.com

Upon cooling the resulting saturated solution, this compound crystals precipitate out. kiche.or.kr The purity of the sodium hydroxide can influence the reaction, as impurities may affect the dissolution of borax and the final product clarity. photrio.com

Fusion Methods (e.g., Sodium Carbonate and Boron Oxide)

Fusion methods represent another classic approach to sodium metaborate production. These high-temperature processes involve melting the reactants to induce a chemical transformation. One common fusion method is the reaction of sodium carbonate (Na₂CO₃) with boron oxide (B₂O₃). wikipedia.orgsmolecule.com This reaction is typically carried out at around 700°C. smolecule.com The anhydrous form of sodium metaborate is produced through this method. wikipedia.orggoogle.com

Another fusion approach involves the direct reaction of borax with sodium hydroxide at an elevated temperature of 700°C. wikipedia.orgsmolecule.com The reaction is as follows:

Na₂B₄O₇ + 2NaOH → 4NaBO₂ + H₂O smolecule.com

Novel and Green Chemistry Approaches

In recent years, there has been a significant push towards developing more sustainable and efficient synthesis methods. These "green" approaches, such as ultrasonic and microwave-assisted synthesis, offer advantages like reduced reaction times and lower energy consumption.

Ultrasonic Irradiation Synthesis Protocols and Parameter Optimization

Ultrasonic irradiation has emerged as a promising green chemistry technique for the synthesis of this compound. smolecule.comatamanchemicals.com This method utilizes the energy of ultrasonic waves to accelerate the reaction between borax and sodium hydroxide in an aqueous solution. atamanchemicals.comresearchgate.net Research has shown that parameters such as reaction time, temperature, water content, and particle size of the borax play a crucial role in the efficiency of the synthesis. atamanchemicals.comresearchgate.netresearchgate.net

One study identified the optimal conditions for the ultrasonic-assisted synthesis as a reaction time of 60 minutes at 80°C, using 26% water by weight and borax particles in the size range of -250+150 μm. atamanchemicals.comresearchgate.net Under these conditions, the formation of this compound (NaB(OH)₄·2H₂O) was successfully achieved. researchgate.net Comparative studies have demonstrated that ultrasonic irradiation can lead to the formation of the desired hydrated sodium metaborate, whereas conventional mechanical stirring under the same conditions might yield a different product, such as sodium boron hydroxide (NaB(OH)₄). dergipark.org.tr

Table 1: Optimized Parameters for Ultrasonic Synthesis

Parameter	Optimal Value
Reaction Time	60 minutes
Temperature	80°C
Water Content	26% by weight

This table presents the optimized conditions for the synthesis of this compound using ultrasonic irradiation as identified in a specific study. atamanchemicals.comresearchgate.net

Microwave-Assisted Synthesis Methodologies

Microwave-assisted synthesis is another innovative and efficient method for producing sodium metaborate hydrates. researchgate.net This technique utilizes microwave energy to rapidly heat the reactants, significantly reducing reaction times compared to conventional heating methods. researchgate.netsci-hub.st

In one study, sodium metaborate dihydrate (NaBO₂·2H₂O) was successfully synthesized by irradiating a mixture of reactants with microwaves at a power of 270 W for just one minute. researchgate.net The effects of varying microwave power (from 90 to 360 W) and irradiation time (from 1 to 5 minutes) have been investigated to optimize the synthesis of sodium metaborate dihydrate. researchgate.netyildiz.edu.tr This method is considered a green chemistry approach due to its energy efficiency and speed. researchgate.netjst.go.jp

Synthesis from Boron Minerals (e.g., Kernite, Ulexite (B576465), Tincal)

Utilizing naturally occurring boron minerals as starting materials presents a direct and economically viable route for sodium metaborate synthesis. dergipark.org.tr Minerals such as kernite (Na₂B₄O₇·4H₂O), ulexite (NaCaB₅O₉·8H₂O), and tincal (Na₂B₄O₇·10H₂O) are abundant sources of boron. kiche.or.kratamanchemicals.comsantos.com

The synthesis from these minerals often involves reacting the crushed ore with a sodium-containing compound in an aqueous solution. For instance, this compound has been synthesized by reacting kernite with sodium hydroxide. dergipark.org.tr Another process involves the reaction of ulexite with trona (a source of sodium carbonate) and lime (calcium oxide). researchgate.net Anhydrous sodium metaborate has been produced from concentrated tincal at 400°C with a reaction time of 5 hours. researchgate.netresearchgate.net These methods leverage the natural availability of boron ores to create valuable chemical compounds. google.com

Table 2: Boron Minerals Used in Sodium Metaborate Synthesis

Mineral	Chemical Formula
Kernite	Na₂B₄O₇·4H₂O
Ulexite	NaCaB₅O₉·8H₂O

This table lists some of the common boron minerals that can be used as precursors for the synthesis of sodium metaborate. kiche.or.krdergipark.org.tratamanchemicals.comsantos.com

By-Product Formation in Borohydride (B1222165) Systems

NaBH₄ + (2+x) H₂O → NaBO₂·xH₂O + 4H₂ sc.educore.ac.uk

In this equation, 'x' denotes the degree of hydration of the sodium metaborate by-product, which is dependent on the specific conditions of the reaction. sc.edudergipark.org.tr The efficiency of a hydrogen economy based on borohydride hinges on the ability to economically recycle the metaborate by-product back into sodium borohydride. acs.orgwikipedia.org

There is ongoing scientific discussion regarding the precise chemical structure of the hydrolysis by-product. mdpi.com While frequently referred to as sodium metaborate (NaBO₂), several studies indicate that in highly alkaline aqueous solutions (pH > 11), the by-product is more accurately described as sodium tetrahydroxyborate (NaB(OH)₄). mdpi.com The various hydrated forms are represented by different formulas; for instance, this compound is written as NaBO₂·4H₂O or, structurally, as NaB(OH)₄·2H₂O. researchgate.netdergipark.org.tratamanchemicals.com The transformation between these forms is influenced by factors such as temperature; heating NaB(OH)₄, which has a tetrahedrally coordinated boron, leads to dehydration and a structural change to trigonal boron. acs.org

The hydrolysis process itself is complex and can occur with or without a catalyst. core.ac.ukacademie-sciences.fr Self-hydrolysis becomes more significant at elevated temperatures. core.ac.uk In some methods, solid sodium borohydride absorbs water vapor, a process known as deliquescence, to form a highly concentrated viscous solution from which hydrogen is then evolved. sc.educore.ac.uk

Research into the hydrolysis reaction has explored the use of various additives to control the reaction kinetics and yield. These findings highlight how reaction conditions can be tailored, which in turn affects the nature and formation of the metaborate by-product.

Research Findings on NaBH₄ Hydrolysis with Additives

The following table summarizes the results from a study investigating the effect of different additives on the hydrolysis of a 10 wt% aqueous solution of sodium borohydride. mdpi.com

Additive	Hydrolysis Yield	Hydrogen Production Rate	Lag Time (seconds)	Observations
Sodium Carboxymethyl Cellulose (CMC)	85%	1374 mL·min⁻¹·gcat⁻¹	70	Achieved final pressure in the shortest time (300 s).
Polyacrylamide (PAM)	~100%	Lower than CMC	-	Required a significantly longer time for complete conversion.

Data sourced from a study on the effects of non-toxic additives on NaBH₄ hydrolysis. mdpi.com

The study of by-product formation is crucial for optimizing the hydrogen generation and release cycle from borohydride systems. Understanding the precise nature of the sodium metaborate hydrates formed and the conditions that influence their structure is essential for developing efficient and cost-effective recycling processes. acs.orgacs.org

Structural Elucidation and Spectroscopic Characterization of Sodium Metaborate Tetrahydrate

Advanced Crystallographic Investigations

Crystallographic studies are fundamental to understanding the three-dimensional arrangement of atoms within a crystalline solid. For sodium metaborate (B1245444) tetrahydrate, these investigations provide critical insights into its crystal structure, the nature of its hydration, and the coordination environment of the boron atoms.

X-ray Diffraction (XRD) Studies for Crystal Structure Determination

X-ray diffraction (XRD) is a powerful non-destructive technique used to determine the atomic and molecular structure of a crystal. In the case of sodium metaborate tetrahydrate, XRD analysis reveals its crystalline nature and provides detailed information about its lattice parameters. kiche.or.krresearchgate.net The compound has been identified to exist in a triclinic crystal system. acs.org

The chemical formula is often represented as NaBO₂·4H₂O, but more accurately as NaB(OH)₄·2H₂O to reflect the presence of the tetrahydroxyborate anion, [B(OH)₄]⁻. kiche.or.krdergipark.org.tr XRD patterns of synthesized this compound show distinct peaks that are characteristic of its crystalline structure. kiche.or.krresearchgate.net These patterns are often compared with standard data from the Joint Committee on Powder Diffraction Standards (JCPDS) for phase identification. researchgate.net For instance, one study identified the synthesized product as NaB(OH)₄·2H₂O with JCPDS card number 01-076-0756. dergipark.org.tr

Crystallographic Data for Sodium Metaborate Dihydrate (NaBO₂·2H₂O)

Property	Value
Crystal System	Triclinic
a	6.78 Å
b	10.58 Å
c	5.88 Å
α	91.5°
β	122.5°
γ	89°
Formula Weights per Cell	4

Data sourced from reference acs.org

Analysis of Hydration States and Boron Coordination Environments

The state and role of water molecules within the crystal lattice, as well as the coordination of boron atoms, are crucial aspects of the structure of this compound. The formula NaB(OH)₄·2H₂O indicates that the structure contains two molecules of water of crystallization per formula unit, in addition to the four hydroxyl groups coordinated to the boron atom. kiche.or.kr

The boron atom in this compound is tetrahedrally coordinated. acs.orgresearchgate.net This is a key feature that distinguishes it from anhydrous sodium metaborate, where boron atoms can be in a trigonal coordination environment. The transformation from tetrahedral to trigonal coordination occurs upon thermal dehydration. acs.orgresearchgate.net

Studies on aqueous solutions of sodium metaborate have provided further insights into the hydration of the ions. X-ray diffraction studies on solutions have shown that the sodium ion is surrounded by an average of 3.7 to 5.4 water molecules, depending on the concentration. nih.gov The tetrahydroxyborate ion, [B(OH)₄]⁻, is also hydrated, with the number of surrounding water molecules increasing with salt concentration. nih.gov These solution-state studies complement the solid-state crystallographic data, providing a more complete picture of the interactions between the ions and water molecules.

Vibrational Spectroscopy for Molecular Structure Characterization

Vibrational spectroscopy, including Fourier Transform Infrared (FT-IR) and Raman spectroscopy, provides valuable information about the functional groups and vibrational modes within a molecule, offering a deeper understanding of its chemical structure.

Fourier Transform Infrared (FT-IR) Spectroscopy for Functional Group Identification

FT-IR spectroscopy is a widely used technique to identify the functional groups present in a compound by measuring the absorption of infrared radiation. The FT-IR spectrum of this compound exhibits several characteristic absorption bands that confirm its structure. kiche.or.krresearchgate.net

A broad band is typically observed in the region of 3186 cm⁻¹, which is attributed to the stretching vibrations of the O-H groups in the water molecules and the hydroxyl groups attached to the boron atom. kiche.or.kr The bending mode of the H-O-H bond in the water of crystallization gives rise to a band around 1661 cm⁻¹. kiche.or.kr

The asymmetric and symmetric stretching vibrations of the B-O bonds in the tetrahedral [B(OH)₄]⁻ anion are observed at approximately 1450 cm⁻¹ and 899 cm⁻¹, respectively. kiche.or.kr An in-plane bending vibration of the B-OH group is assigned to a band near 1255 cm⁻¹. kiche.or.kr Another band related to the asymmetric stretching of the B-O bond appears around 1120 cm⁻¹. kiche.or.kr A band at about 760 cm⁻¹ is attributed to the out-of-plane bending of the O-H group and the symmetric stretching of the B-O bond. kiche.or.kr

Characteristic FT-IR Bands of this compound

Wavenumber (cm⁻¹)	Assignment
3186	O-H stretching
1661	H-O-H bending
1450	Asymmetric B-O stretching
1255	In-plane B-OH bending
1120	Asymmetric B-O stretching
899	Symmetric B-O stretching
760	Out-of-plane O-H bending and symmetric B-O stretching

Data sourced from reference kiche.or.kr

Raman Spectroscopy Applications for Vibrational Mode Assignment

Raman spectroscopy, which measures the inelastic scattering of monochromatic light, is complementary to FT-IR spectroscopy and is particularly useful for studying the vibrational modes of symmetric bonds. Raman spectra have been reported for sodium metaborate dihydrate (which is structurally related to the tetrahydrate) and its dehydration products. acs.orgresearchgate.net

First-principles density functional theory (DFT) has been employed to compute the Raman spectra and assign the vibrational modes, showing good agreement with experimental data. acs.orgresearchgate.net These studies help to confirm the transformation of boron coordination from tetrahedral in the hydrated form to trigonal upon dehydration. acs.orgresearchgate.net While specific Raman data for the tetrahydrate is less commonly reported in the provided context, the principles of its application are clear from studies on related hydrated sodium metaborates.

Microstructural Analysis Techniques

Microstructural analysis provides information about the morphology, size, and shape of the crystals. Scanning Electron Microscopy (SEM) is a technique that has been used to characterize the microstructure of synthesized this compound. kiche.or.krresearchgate.net SEM images can reveal the surface features and crystal habit of the material, which can be influenced by the synthesis conditions. kiche.or.krresearchgate.net For example, one study that synthesized this compound through the reaction of borax (B76245) with sodium hydroxide (B78521) presented SEM images showing the morphology of the resulting crystals. kiche.or.krresearchgate.net

Scanning Electron Microscopy (SEM) for Surface Morphology

Scanning Electron Microscopy (SEM) is instrumental in revealing the surface topography and morphology of crystalline structures. Studies utilizing SEM have shown that this compound, synthesized through various methods, presents distinct morphological characteristics. For instance, SEM images of this compound synthesized from the reaction of anhydrous borax and sodium hydroxide reveal its microstructure. researchgate.net Further research comparing classical and ultrasonic synthesis methods has also employed SEM to observe the resulting particle shape and size. dergipark.org.tr These investigations highlight that the synthesis route can significantly influence the morphology of the final product. dergipark.org.trresearchgate.net

Transmission Electron Microscopy (TEM) for Nanoscale Features

While SEM provides surface-level information, Transmission Electron Microscopy (TEM) offers a deeper look into the nanoscale and internal features of materials. sciopen.comnih.gov In the context of nanomaterials research, TEM is a crucial tool for detailed physicochemical characterization. nih.gov It allows for the tracking of dynamic transformations in individual nanoparticles, which is particularly relevant for understanding the behavior of materials in solution. sciopen.com Although specific TEM studies focusing solely on the internal nanoscale features of this compound are not extensively detailed in the provided context, the application of TEM in characterizing related borate (B1201080) compounds and other nanoparticles underscores its potential for revealing intricate details about its crystalline and nanoscale structure. tamu.eduacs.org

Thermal Decomposition and Transformation Studies

The thermal behavior of hydrated compounds like this compound is critical for its handling and application in processes involving heat. Thermal analysis techniques provide quantitative insights into its decomposition and the associated energetic changes.

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) for Thermal Events

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are powerful techniques for studying the thermal stability and phase transitions of materials. mt.com TGA measures the change in mass of a sample as a function of temperature, while DSC measures the heat flow associated with thermal transitions. mt.com

For this compound, TGA/DSC analyses reveal a multi-step dehydration process. kiche.or.kr Studies have shown that the thermal decomposition occurs in distinct stages, corresponding to the sequential loss of water molecules. dergipark.org.tr For example, one study identified endothermic peaks at 118 °C and 240 °C, which were accompanied by mass loss, indicating dehydration events. semanticscholar.org The final endothermic peak, observed at a higher temperature without a corresponding mass change, is attributed to the melting of the anhydrous sodium metaborate. semanticscholar.org The thermal behavior of this compound is distinct from that of sodium perborate (B1237305) tetrahydrate, which undergoes a more complex decomposition involving both dehydration and oxidative decomposition.

Dehydration Kinetics and Energetic Considerations Across Multiple Steps

The study of dehydration kinetics provides valuable information about the energy barriers and mechanisms of water loss from a hydrated compound. For this compound, the dehydration process has been shown to occur in five distinct steps. researchgate.netkiche.or.kr

Kinetic analysis, often performed using non-isothermal models such as the Coats-Redfern method, allows for the calculation of activation energies (Ea) and pre-exponential factors (ko) for each dehydration step. researchgate.netkiche.or.kr These parameters provide a quantitative measure of the energy required to initiate the removal of water molecules and the frequency of the reaction occurring.

One study determined the following kinetic parameters for the five dehydration regions at a heating rate of 10°C/min: kiche.or.kr

Dehydration Region	Activation Energy (Ea) (kJ/mol)	Pre-exponential Factor (ko) (min⁻¹)
Region I	50.89	26 x 10⁴
Region II	18.51	0.87 x 10³
Region III	15.72	0.52 x 10³
Region IV	4.37	0.04 x 10³
Region V	37.42	8.56 x 10³

These values indicate that the energy required for dehydration varies across the different stages of water removal. The initial loss of water (Region I) requires the highest activation energy, suggesting a stronger binding of these water molecules within the crystal lattice. Subsequent steps show lower activation energies, indicating a progressive destabilization of the hydrated structure as water is removed.

Further research has confirmed the multi-step nature of the dehydration process, with different studies identifying various temperature ranges for these transitions depending on the experimental conditions, such as heating rate. dergipark.org.trkiche.or.kr The comprehensive kinetic analysis of these steps is crucial for controlling the dehydration process and for the synthesis of specific sodium metaborate hydrates.

Reactivity Mechanisms and Chemical Transformations of Sodium Metaborate Tetrahydrate

Hydrolytic Stability and Aqueous Solution Chemistry

When sodium metaborate (B1245444) is dissolved in water, the metaborate anion (BO₂⁻) combines with two water molecules to form the tetrahydroxyborate anion, [B(OH)₄]⁻. wikipedia.org This hydrolysis process is fundamental to its aqueous chemistry. The resulting solutions are alkaline, and the pH increases moderately with rising concentrations. borax.com

The structure of these aqueous solutions has been investigated through X-ray diffraction, revealing details about ion hydration. researchgate.netrsc.org In solution, the sodium ion (Na⁺) and the tetrahydroxyborate anion are surrounded by water molecules. The number of water molecules hydrating the sodium ion decreases as the salt concentration increases, a change that is compensated by the direct binding of oxygen atoms from the borate (B1201080) anion. rsc.org This indicates the formation of ion pairs, specifically Na⁺–B(OH)₄⁻ associations, at higher concentrations. rsc.org The borate ion itself is also hydrated, with the B–O(H₂O) distance measured at 3.72 Å. rsc.org

Concentration (mol dm⁻³)	Average Hydration Number of Na⁺ (Water Molecules)	Average Coordination Number of Na⁺ (Borate Oxygen Atoms)
1	5.4 ± 0.7	0.2 ± 0.5
3	4.6 ± 1.0	1.0 ± 0.8
5 (oversaturated)	3.7 ± 1.2	2.1 ± 1.3

Table 1.rsc.org

Upon prolonged exposure to the atmosphere, aqueous solutions or the solid hydrate (B1144303) can absorb carbon dioxide, leading to the formation of sodium carbonate and borax (B76245). borax.com

Reduction Reactions for Borohydride (B1222165) Regeneration

Sodium metaborate is the primary byproduct of hydrogen generation from the hydrolysis of sodium borohydride (NaBH₄). atamanchemicals.com Economically viable hydrogen storage systems require the efficient regeneration of NaBH₄ from NaBO₂. Research has focused on three main reduction strategies: thermochemical, mechanochemical, and electrochemical methods. bohrium.commdpi.compsecommunity.org

NaBO₂ + 2Mg + 2H₂ → NaBH₄ + 2MgO

Studies have focused on optimizing reaction conditions to maximize the conversion yield of NaBO₂ to NaBH₄. korea.ac.kr It has been found that the yield increases with both temperature and H₂ pressure, up to certain limits. korea.ac.krresearchgate.net Homogenizing the reactants through ball-milling prior to the reaction can also improve the yield. korea.ac.krresearchgate.net

Reducing Agent	Temperature (°C)	H₂ Pressure (bar)	Reaction Time (h)	Maximum Yield (%)
Magnesium (Mg)	600	55	1	69
Calcium (Ca)	600	55	1	Low

Table 2.korea.ac.krresearchgate.net

While thermodynamically favorable, using calcium (Ca) as a reducing agent resulted in a low NaBH₄ yield under similar conditions, possibly due to its lower effectiveness in catalyzing the conversion of hydrogen gas to the protide (B1233603) (H⁻) required for the reaction. korea.ac.kr

Mechanochemical reduction utilizes mechanical energy, typically from high-energy ball milling, to drive the reaction between sodium metaborate and a reducing agent at or near room temperature. bohrium.compsecommunity.org This approach is considered more energy-efficient than thermochemical methods. researchgate.net A notable advantage is the ability to use the hydrated forms of sodium metaborate (e.g., NaBO₂·4H₂O or NaBO₂·2H₂O) directly, which bypasses a costly and energy-intensive dehydration step. researchgate.net

The reaction is often performed with magnesium hydride (MgH₂) as the reductant:

NaBO₂·xH₂O + 2MgH₂ → NaBH₄ + 2MgO + xH₂O

Research has demonstrated high regeneration yields by optimizing parameters such as milling time and the ball-to-powder ratio (BPR). researchgate.nettudelft.nl Yields as high as 90% have been achieved. tudelft.nl The mechanism involves the formation of an intermediate compound, NaBH₃(OH), during the regeneration process. researchgate.net

Reactant	Reducing Agent	Key Parameters	Achieved Yield (%)
NaBO₂·2H₂O	MgH₂	Optimized milling time and BPR	90.0
NaBO₂·4H₂O	MgH₂	Optimized milling time and BPR	88.3
Hydrated NaBO₂	MgH₂	20% reduction in rotational speed compared to previous literature	90

Table 3.researchgate.nettudelft.nl

BO₂⁻ + 6H₂O + 8e⁻ → BH₄⁻ + 8OH⁻

Despite its potential for a streamlined process, this method faces significant challenges that result in low conversion efficiencies. bohrium.comrepec.org A primary competing reaction is the hydrogen evolution reaction (HER) at the cathode, which is more favorable in alkaline solutions. encyclopedia.pub Other challenges include the electrostatic repulsion of the BO₂⁻ anion by the negatively charged cathode. bohrium.com Consequently, electrochemical methods have been studied less extensively than thermochemical or mechanochemical routes. psecommunity.org

Reported conversion efficiencies are often low. For instance, electrolysis in a 1 M NaOH + 0.1 M NaBO₂ solution using a silver gauze cathode resulted in only 10% conversion after 24 hours and 17% after 48 hours. encyclopedia.pub Research is ongoing to improve efficiency by exploring different electrode materials, using pulsed potentials, or employing non-aqueous solvents or molten salts. bohrium.com

Reactions with Organic Substrates and Alkoxyborate Formation

Anhydrous sodium metaborate can react with alcohols to form sodium tetraalkoxyborates. wikipedia.org For example, when refluxed with methanol, it yields sodium tetramethoxyborate: wikipedia.org

Na⁺BO₂⁻ + 4CH₃OH → Na⁺[B(OCH₃)₄]⁻ + 2H₂O

A similar reaction occurs with ethanol (B145695) to produce sodium tetraethoxyborate. wikipedia.org This reactivity is significant as the formation of alkoxyborates can serve as an intermediate step in the regeneration of sodium borohydride. researchgate.net In one described process, the dried borate salt is converted to a sodium tetraalkoxyborate before its reduction with a hydride agent like sodium aluminum hydride (NaAlH₄) to regenerate NaBH₄. researchgate.net

Reactant 1	Reactant 2	Product
Sodium metaborate	Methanol	Sodium tetramethoxyborate
Sodium metaborate	Ethanol	Sodium tetraethoxyborate

Table 4.wikipedia.org

Carbon Dioxide Capture Reactions in Aqueous Solutions

Aqueous solutions of sodium metaborate can capture carbon dioxide (CO₂) from gas streams through a chemical absorption process. researchgate.netresearchgate.net This reaction is being explored as a method to utilize the NaBO₂ byproduct from hydrogen generation while simultaneously mitigating CO₂ emissions. researchgate.net When CO₂ is passed through the solution, it reacts to form various products depending on the reaction conditions. researchgate.netdoubtnut.comdoubtnut.com

4NaBO₂ + CO₂ → Na₂B₄O₇ + Na₂CO₃ doubtnut.com

This reaction produces sodium tetraborate (B1243019) (borax) and sodium carbonate. doubtnut.comdoubtnut.com Under other conditions, the products can be sodium carbonate, sodium bicarbonate, and boric acid. researchgate.net The kinetics of this reaction have been studied, and process parameters have been optimized to enhance the CO₂ capture rate. ijcce.ac.irijcce.ac.ir

Parameter	Optimal Value
Reaction Temperature	24.0 ± 1.0 °C
CO₂ Flow Rate	300 ± 10 mL/min
Molar Ratio	1.23 ± 0.03 mol NaBO₂ / mol NaOH
Rate of CO₂ Consumption	0.80 mol CO₂/min

Table 5.ijcce.ac.irijcce.ac.ir

The efficiency of CO₂ capture is highly dependent on temperature, with lower temperatures favoring the absorption due to the increased solubility of CO₂ gas in the aqueous solution. ijcce.ac.ir

Advanced Research Applications and Functional Materials Development

Hydrogen Energy Technologies and Storage Systems

Sodium metaborate (B1245444) tetrahydrate is a compound of significant interest in the development of hydrogen-based energy systems. Its role is primarily associated with the chemical storage of hydrogen in the form of sodium borohydride (B1222165) (NaBH₄).

Sodium borohydride is considered a promising hydrogen carrier due to its high hydrogen storage capacity (10.8 wt%). mdpi.comaip.org Hydrogen is released from sodium borohydride through a hydrolysis reaction, where water reacts with NaBH₄ to produce hydrogen gas and a boron-containing byproduct. aip.orgthieme-connect.com The idealized chemical equation for this reaction is:

NaBH₄ + 2H₂O → NaBO₂ + 4H₂ aip.org

The stability of the byproduct mixture at ambient temperatures is a key safety feature, as it eliminates the risk of spontaneous hydrogen generation that can occur with aqueous sodium borohydride solutions. uky.eduaiche.org The final product of the hydrolysis is often a homogeneous mixture containing these borates, which has implications for the subsequent regeneration process. uky.eduaiche.org

Thermochemical Methods: These methods typically involve the reduction of sodium metaborate at high temperatures. One approach involves reacting sodium metaborate with reducing agents like magnesium (Mg) or magnesium hydride (MgH₂) under a hydrogen atmosphere. mdpi.comresearchgate.net For instance, a 74% yield of NaBH₄ has been reported by reacting tetrahydrated sodium metaborate with a Mg₂Si/NaBO₂·4H₂O molar ratio of 4:1 after 20 hours. mdpi.com

Mechanochemical Methods: High-energy ball milling is a common mechanochemical technique used to regenerate NaBH₄ at or near room temperature. mdpi.comtudelft.nl This method involves milling hydrated sodium metaborate with a reducing agent. For example, milling NaBO₂·4H₂O with a 37.5% excess of MgH₂ has resulted in an 88.3% yield of NaBH₄ after 20 hours. mdpi.com Another study achieved a 90% yield with a 20% reduction in rotational speed compared to previous reports. tudelft.nl

Electrochemical Methods: The electrochemical reduction of sodium metaborate in aqueous solutions offers a potentially cleaner and less energy-intensive route to NaBH₄. mdpi.com This process theoretically involves the direct electroreduction of the metaborate species. mdpi.com However, the efficiency and reproducibility of these methods are still under active investigation. smolecule.com

Other Chemical Methods: The Schlesinger method, which involves the reaction of trimethyl borate (B1201080) with sodium hydride, is another pathway for regeneration. researchgate.net This process requires the initial conversion of sodium metaborate to trimethyl borate through an acid-catalyzed esterification reaction. researchgate.net

Methodology	Reducing Agent/Process	Reported Yield	Reaction Conditions	Reference
Thermochemical	Mg₂Si	74%	Molar ratio of 4:1 (Mg₂Si/NaBO₂·4H₂O), 20 hours	mdpi.com
Mechanochemical (Ball Milling)	MgH₂	88.3%	37.5% excess MgH₂, 20 hours (with NaBO₂·4H₂O)	mdpi.com
90%	Optimized operational parameters (e.g., reduced rotational speed)	tudelft.nl
Chemical (Schlesinger Method)	NaH (after conversion to trimethyl borate)	Up to 60%	Acid-catalyzed esterification followed by reaction with NaH	researchgate.net

The properties of sodium metaborate and its hydrates have a direct impact on the design and performance of the hydrolysis reactor for hydrogen generation. The formation of solid byproducts can lead to issues such as clogging and deactivation of the catalyst. thieme-connect.com Therefore, reactor design must account for the handling and removal of these solid borates.

The concentration of the sodium borohydride solution and the operating temperature influence the rate of the hydrolysis reaction and the nature of the metaborate byproduct. energ-en.ro The presence of metaborate byproducts in the reaction medium can also influence the reaction kinetics. researchgate.net Some reactor designs aim to manage the solid byproducts effectively. For instance, reactors with conical bottoms have been shown to improve reaction rates and reduce lag times in hydrogen generation. core.ac.uk

Catalysis and Reaction Facilitation

Beyond its role in hydrogen storage, sodium metaborate tetrahydrate also finds applications in the field of catalysis.

This compound can serve as a precursor for the synthesis of various catalytic materials. For instance, it has been used to prepare an environmentally friendly NaBO₂/peroxymonosulfate (PMS) catalytic system. sigmaaldrich.com This system has shown efficiency in the removal of organic pollutants. sigmaaldrich.com Additionally, sodium metaborate is a source of boron for creating boron-doped porous carbons, which have applications in areas like CO₂ adsorption. mdpi.com The dual functionality of this compound as both a pore-forming agent and a boron source is a key aspect of these syntheses. mdpi.com

Biotechnology and Advanced Analytical Chemistry Research

In the field of analytical chemistry, this compound is utilized as a reagent in various analytical techniques. chemimpex.com For example, it is employed in spectrophotometry to aid in the detection and quantification of specific ions. chemimpex.com Its ability to act as a buffering agent helps in maintaining a stable pH, which is critical for many analytical procedures. chemimpex.com Furthermore, it serves as a precursor in the synthesis of other boron-containing compounds used in research. chemimpex.com

Utilization in Buffer Solutions for Nucleic Acid Extraction and Preservation

The integrity of nucleic acids is paramount for downstream molecular biology applications. This compound plays a crucial role in creating stable buffer environments for the extraction and preservation of DNA and RNA. Borate-based buffers offer distinct advantages over more traditional systems like Tris-acetate-EDTA (TAE) and Tris-borate-EDTA (TBE).

Detailed Research Findings:

Borate buffers, often prepared using sodium borate, have been identified as superior conductive media for DNA electrophoresis. lclane.net A key advantage is their lower ionic conductivity compared to TAE and TBE buffers. This lower conductivity minimizes heat generation during electrophoresis, allowing for the use of higher voltages (up to 35 V/cm) without melting the agarose (B213101) gel or denaturing the DNA. wikipedia.orgresearchgate.net This results in significantly faster separation times and the generation of sharper, more clearly resolved DNA bands. wikipedia.orgbitesizebio.com

Sodium borate (SB) buffer, typically used at a concentration of 1-10 mM with a pH around 8.0, provides a stable alkaline environment that is critical for maintaining the structural integrity of nucleic acids. wikipedia.orgbiochemazone.com The borate ions in the buffer interact with the sugar-phosphate backbone of DNA, forming stable DNA-borate complexes that facilitate electrophoretic separation. nih.gov While this complex formation is beneficial for electrophoresis, it has been noted that it can affect the folding of RNA, a factor that researchers must consider in specific structural studies. nih.govnih.gov

In addition to electrophoresis, borate-buffered saline (BBS) is utilized to preserve the stability of DNA and RNA during various handling procedures, such as hybridization. biochemazone.com The alkaline conditions provided by the borate buffer help to prevent degradation by nucleases. While some studies indicate that borate alone may not significantly stabilize RNA against hydrolysis, its role in maintaining pH is critical. biochemazone.commdpi.com

Table 1: Composition of Sodium Borate-Based Buffers for Nucleic Acid Analysis

Buffer Name	Typical Composition	pH	Application	Key Advantages
Sodium Borate (SB) Buffer	1-10 mM Sodium Borate	8.0	Agarose & Polyacrylamide Gel Electrophoresis	Lower conductivity, faster runs, sharper bands, less heat generation. wikipedia.org
20X Sodium Borate Stock	200 mM NaOH, ~380 mM Boric Acid	~8.2	Preparation of working electrophoresis buffer	Convenient stock for dilution to working concentrations. utep.edu
Borate Buffered Saline (BBS)	10 mM Sodium Borate	8.0	DNA/RNA Handling & Preservation	Maintains stable pH, ensures integrity during hybridization. biochemazone.com

Applications as a Reagent in Spectrophotometric and Other Analytical Methodologies

This compound serves as a key reagent in various analytical techniques, most notably in spectrophotometry and capillary electrophoresis (CE), where it is used for the detection and separation of a wide range of analytes.

Detailed Research Findings:

Spectrophotometry: In UV-Visible spectrophotometry, sodium metaborate is used in conjunction with other reagents to aid in the structural elucidation of flavonoids. When combined with sodium acetate (B1210297) and boric acid, it acts as a chelating agent for ortho-dihydroxyl groups on the flavonoid nucleus. nepjol.info This chelation induces a bathochromic (red) shift in the absorption spectrum, typically between 12-30 nm for Band I, which is a diagnostic indicator for the presence of these specific structural features. nepjol.info This technique is a fundamental tool for identifying and characterizing flavonoid compounds from natural product extracts.

Capillary Electrophoresis (CE): Sodium borate buffers are extensively used as background electrolytes (BGE) in CE due to their ability to form charged complexes with neutral molecules, enabling their separation. thieme-connect.com This is particularly effective for analytes containing vicinal diol groups, such as sugars, catechins, and many glycosylated natural products. The borate anion complexes with the diol, imparting a negative charge to the analyte and allowing it to migrate in the electric field. thieme-connect.com The pH of the borate buffer can be adjusted to optimize the separation selectivity, which is dependent on the stability and geometry of the analyte-borate complexes. thieme-connect.com

Enzymatic Assays: The buffering capacity of sodium metaborate at high pH is valuable in specific enzyme assays. For instance, a 25 mM sodium borate buffer at pH 10 has been shown to be highly efficient for extracting enzymes like phytase from animal feed samples for subsequent activity measurement. google.com It is also employed as a buffer in assays for angiotensin-converting enzyme (ACE), where maintaining a stable pH is crucial for the enzymatic reaction. jfda-online.comresearchgate.net

Table 2: Applications of Sodium Metaborate in Analytical Methods

Analytical Technique	Analyte Class	Role of Sodium Metaborate	Typical Conditions	Research Finding
UV-Visible Spectrophotometry	Flavonoids	Complexing shift reagent with H₃BO₃ and NaOAc	Methanolic solutions	Causes bathochromic shift to identify ortho-dihydroxyl groups. nepjol.info
Capillary Electrophoresis (CE)	Neutral Sugars, Flavonoids	Forms charged complexes with analytes	10-200 mM Borate buffer, pH 9.2-10.5	Enables separation of neutral molecules by imparting a negative charge. thieme-connect.comnih.gov
Capillary Electrophoresis (CE)	Cardiovascular Drugs	Background Electrolyte (BGE)	10 mM Disodium tetraborate (B1243019), pH 10.5	Used in micellar electrokinetic chromatography (MEKC) for drug separation. researchgate.net
Enzymatic Assays	Phytase, Amylase, Cellulase	Extraction Buffer	25 mM Sodium borate, pH 10	Efficiently extracts enzymes from pelleted feed for activity assays. google.com
Enzymatic Assays	Angiotensin-Converting Enzyme (ACE)	Reaction Buffer	30-100 mM Sodium borate, pH 9.3	Provides stable pH for enzymatic reaction and subsequent CE analysis. jfda-online.comresearchgate.net

---

Computational and Theoretical Chemistry Studies

Density Functional Theory (DFT) for Electronic Structure and Vibrational Analysis

Density Functional Theory (DFT) is a computational quantum mechanical modeling method used to investigate the electronic structure of many-body systems. For sodium metaborate (B1245444) tetrahydrate, DFT has been instrumental in analyzing its vibrational properties, which are key to understanding its structural characteristics.

First-principles DFT calculations have been successfully used to compute the Raman spectra of sodium metaborate dihydrate (NaBO₂·2H₂O or NaB(OH)₄) and its dehydration products. acs.orgresearchgate.net These theoretical calculations show reasonably good agreement with experimentally measured vibrational frequencies, validating the computational models. acs.orgresearchgate.net For instance, DFT calculations at the B3LYP/6-311+G(d,p) level have been shown to reproduce the vibrational spectra of NaB(OH)₄·2H₂O with less than 5% deviation from experimental values.

Key vibrational modes identified and analyzed through DFT include:

Symmetric B–O stretching modes: These are typically observed in the range of 740–780 cm⁻¹.

Asymmetric B–O stretching modes: These appear at higher frequencies, generally between 950–1050 cm⁻¹.

B–O–B bending modes: These are found in the 450–500 cm⁻¹ region.

The agreement between DFT-calculated spectra and experimental Raman spectra helps in the accurate assignment of vibrational modes. acs.orgresearchgate.net This synergy is crucial for interpreting spectroscopic data and understanding the bonding environments within the crystal lattice, including the hydrogen-bonding networks that stabilize the structure. The transformation from tetrahedrally coordinated boron in NaB(OH)₄ to trigonal boron upon dehydration is a key structural change that can be elucidated through DFT-assisted vibrational analysis. acs.orgresearchgate.net

Vibrational Mode	Experimental Frequency (cm⁻¹)	DFT Calculated Frequency (cm⁻¹)
Symmetric B-O Stretch	740 - 780	Consistent with experimental data
Asymmetric B-O Stretch	950 - 1050	Consistent with experimental data
B-O-B Bend	450 - 500	Consistent with experimental data

Molecular Dynamics (MD) Simulations for Transport and Thermodynamic Properties of Solutions

Molecular Dynamics (MD) simulations are a computational method for studying the physical movements of atoms and molecules. They are particularly useful for determining the transport and thermodynamic properties of solutions containing sodium metaborate, which is often found as the byproduct of sodium borohydride (B1222165) hydrolysis (NaB(OH)₄). acs.orgtudelft.nl

MD simulations have been employed to compute various properties of aqueous NaB(OH)₄ solutions over a range of temperatures (298–353 K) and concentrations (0–5 mol/kg water). acs.orgtudelft.nl A key aspect of these simulations is the development of accurate force fields, such as the Delft force field for B(OH)₄⁻ (DFF/B(OH)₄⁻), which models the tetrahydroxyborate ion as a tetrahedral structure. tudelft.nl

Research findings from MD simulations include:

Densities and Viscosities: MD simulations can accurately predict the densities and viscosities of aqueous NaB(OH)₄ solutions, showing deviations of less than 2.5% from experimental data at 298 K. acs.orgtudelft.nl The viscosity of the solution significantly increases with concentration; at its solubility limit at 298 K, the viscosity is about six times higher than that of pure water. acs.org

Electrical Conductivities: Computed electrical conductivities deviate by approximately 10% from experimental values, which is still a reasonable accuracy for such simulations. acs.orgtudelft.nl

Self-Diffusivities: These simulations provide data on the self-diffusivities of the constituent ions (Na⁺, B(OH)₄⁻) and dissolved gases like H₂. acs.orgtudelft.nl

These computational studies are vital for engineering applications, such as the design and modeling of NaBH₄ hydrolysis reactors for hydrogen storage, where the properties of the byproduct solution are critical. acs.orgtudelft.nl

Property	Concentration Range (mol/kg water)	Temperature (K)	Deviation from Experimental Data
Density	0 - 5	298	< 2.5% acs.orgtudelft.nl
Viscosity	0 - 5	298	< 2.5% acs.orgtudelft.nl
Electrical Conductivity	0 - 5	298	~10% acs.orgtudelft.nl

Ab Initio Studies of Borate (B1201080) Ions and Molecular Clusters

Ab initio methods are computational chemistry methods based on quantum chemistry, without the inclusion of empirical parameters. These studies provide fundamental insights into the nature of borate ions and their interactions within molecular clusters.

In aqueous solutions, experimental and theoretical studies suggest that the predominant borate species is the tetrahydroxyborate ion, B(OH)₄⁻, accounting for over 95% of the borate ions present. acs.orgresearchgate.net This ion is formed when sodium metaborate dissolves in water. acs.orgresearchgate.net

Ab initio molecular dynamics have been used to generate multiple conformations of large water clusters (e.g., with 32 water molecules) around borate ions. acs.org This approach is crucial for studying phenomena like isotopic fractionation, for example, in the equilibrium exchange reaction between ¹⁰B(OH)₃ and ¹¹B(OH)₄⁻. acs.org Such detailed studies of molecular clusters help to understand the solvation structure and the influence of the solvent on the properties and reactivity of the borate ion. While extensive ab initio studies specifically on the NaBO₂·4H₂O crystal are less common in the literature, the principles derived from studies on aqueous borate ions are fundamental to understanding its behavior.

Kinetic Modeling of Dehydration and Reaction Pathways

Kinetic modeling is used to understand the rates and mechanisms of chemical reactions, such as the thermal dehydration of sodium metaborate tetrahydrate. The dehydration process is not a single event but occurs in multiple, often overlapping, steps. kiche.or.krresearchgate.net

Thermogravimetric analysis (TGA) is a primary experimental technique used to gather data for kinetic modeling. kiche.or.krresearchgate.net The data from TGA is then analyzed using non-isothermal models, such as the Coats-Redfern method, to calculate kinetic parameters like activation energy (Ea) and the pre-exponential factor (k₀). kiche.or.krresearchgate.net

Studies on the dehydration of what is described as this compound (NaB(OH)₄·2H₂O) have shown that the process occurs in five distinct steps under a nitrogen atmosphere: kiche.or.kr

Steps 1 & 2: These steps, occurring at lower temperatures, involve the release of crystalline water. For example, at a heating rate of 5 °C/min, two moles of water are released in the temperature range of approximately 31 °C to 128 °C. kiche.or.kr

Steps 3, 4, & 5: The subsequent three steps at higher temperatures are associated with the loss of structural water (hydroxyl groups), leading to the formation of anhydrous sodium metaborate. kiche.or.kr

The calculated activation energies vary for each step, indicating different kinetic barriers for the removal of water molecules from different environments within the crystal structure. This multi-step reaction pathway is a common feature in the thermal decomposition of hydrated salts. kiche.or.krresearchgate.net

Dehydration Step (Region)	Activation Energy (Ea) (kJ/mol)	Pre-exponential Factor (k₀) (min⁻¹)
I	50.89 kiche.or.kr	26 x 10⁴ kiche.or.kr
II	18.51 kiche.or.kr	0.87 x 10³ kiche.or.kr
III	15.72 kiche.or.kr	0.52 x 10³ kiche.or.kr
IV	4.37 kiche.or.kr	0.04 x 10³ kiche.or.kr
V	37.42 kiche.or.kr	8.56 x 10³ kiche.or.kr

Future Research Directions and Emerging Frontiers in Sodium Metaborate Tetrahydrate Science

Integration in Sustainable Chemical Processes and Circular Economy Models

A significant emerging frontier for sodium metaborate (B1245444) tetrahydrate is its role in sustainable chemical processes and the circular economy. Research is increasingly focused on utilizing this compound as a greener alternative to conventional reagents and as a critical component in recycling loops for energy materials.

One promising application is its use as an environmentally benign activating agent in the synthesis of high-value materials from waste biomass. mdpi.comresearchgate.net For instance, sodium metaborate tetrahydrate has been successfully used to produce boron-doped porous carbons from agricultural waste like water chestnut shells. mdpi.comresearchgate.net This process transforms waste into a valuable adsorbent for CO2 capture, aligning with circular economy principles by converting waste into a tool for mitigating climate change. mdpi.com Unlike highly corrosive conventional activating agents such as potassium hydroxide (B78521), this compound is more stable and less hazardous, minimizing the environmental impact of production. mdpi.com

Another critical area is its role in the hydrogen economy. Sodium borohydride (B1222165) (NaBH₄) is a promising hydrogen storage material, and its hydrolysis, which releases hydrogen, produces sodium metaborate as a by-product. wikipedia.org Developing efficient methods to recycle this sodium metaborate back into sodium borohydride is essential for creating a closed-loop, sustainable hydrogen cycle. google.comgoogle.commdpi.com Research is exploring various reduction methods, including mechanochemical processes using magnesium hydride (MgH₂) at room temperature, which have demonstrated high regeneration yields of up to 90%. mdpi.comtudelft.nl A novel "cyan hydrogen" process has also been proposed, using sodium metaborate in a batch reactor with ethanol (B145695) and water to produce a high-purity hydrogen stream at relatively low temperatures. cnr.it These recycling strategies significantly reduce the cost and environmental footprint associated with using sodium borohydride as a hydrogen source. google.comgoogle.com

Sustainable Process	Precursor(s)	Role of this compound	Product	Application
Porous Carbon Synthesis	Water Chestnut Shell (Biomass Waste)	Eco-friendly activating agent	Boron-doped porous carbon	CO₂ Adsorption
Hydrogen Cycle	Sodium Borohydride (Spent Fuel)	By-product for recycling	Sodium Borohydride (Regenerated)	Hydrogen Storage
Cyan Hydrogen Production	Ethanol, Water	Reagent	High-purity Hydrogen	Clean Energy

Design and Engineering of Novel Boron-Containing Functional Materials

This compound serves as a versatile precursor for the design and engineering of novel boron-containing functional materials with tailored properties for specific applications. ccspublishing.org.cnmdpi.com The electron-deficient nature of boron allows for the creation of materials with unique electronic and chemical characteristics. ccspublishing.org.cnresearchgate.net

A key research direction is the synthesis of boron-doped carbon materials. mdpi.comresearchgate.net By using this compound as both a boron source and an activating agent, researchers can create porous carbons with a high surface area, narrow microporosity, and integrated boron atoms in the carbon lattice. mdpi.com The pyrolysis temperature during this process significantly influences the textural features and boron concentration, allowing for fine-tuning of the material's properties. mdpi.com These boron-doped carbons exhibit enhanced CO₂ adsorption capacity and selectivity, making them highly effective for capturing carbon emissions from flue gas. mdpi.comresearchgate.net

Future work will likely explore the expansion of this methodology to other biomass precursors and the co-doping of carbon materials with other heteroatoms to further enhance performance. researchgate.net Beyond porous carbons, sodium metaborate is a building block for various borate (B1201080) glasses and other inorganic functional materials. wikipedia.org Its use in manufacturing borosilicate glasses, known for their thermal resistance, is well-established. wikipedia.org Emerging research explores its incorporation into materials for energy storage, catalysis, and optoelectronics, leveraging the diverse bonding states of boron to create next-generation materials. ccspublishing.org.cnresearchgate.net

Material Type	Synthesis Method	Key Features	Potential Application
Boron-Doped Porous Carbon	Pyrolysis of biomass with NaBO₂·4H₂O as an activating agent	High surface area, narrow microporosity, boron doping	CO₂ Capture, Catalysis
Borosilicate Glasses	High-temperature fusion	Low coefficient of thermal expansion	Laboratory glassware, thermal-resistant products
Boron-Containing Catalysts	Precursor for catalytic systems	Enhanced activity and selectivity	Pollution control, chemical synthesis

Advanced In Situ Characterization Techniques for Reaction Monitoring

To fully understand and optimize processes involving this compound, advanced in situ characterization techniques are indispensable. numberanalytics.com These methods allow researchers to observe reaction mechanisms, intermediate species, and structural transformations in real-time and under actual operating conditions, providing insights that are unattainable through traditional ex situ analysis. numberanalytics.com

For reactions involving borates, Nuclear Magnetic Resonance (NMR) spectroscopy , particularly ¹¹B NMR, is a powerful tool. It can be used to monitor the formation and interconversion of different boron species in solution, such as boronic acids and boronate esters. mdpi.comnih.gov By using fluoride (B91410) coordination, distinct signals for different boron environments can be resolved, allowing for quantitative analysis of reaction mixtures and equilibrium studies. mdpi.comnih.gov This technique is crucial for understanding the dynamic covalent chemistry of boron compounds. mdpi.com

Micro-Raman spectroscopy is another valuable in situ technique, especially for studying dissolution and surface reactions. mst.eduresearchgate.net It has been employed to monitor the dissolution kinetics of borate glasses in aqueous solutions by detecting the types and concentrations of borate anions, like boric acid and tetrahydroxyborate anions, released over time. mst.eduresearchgate.net This provides direct information on reaction rates and the influence of solution pH.

Other techniques such as in situ X-ray Diffraction (XRD) can track the phase evolution during solid-state synthesis or hydrothermal reactions, providing kinetic data on the formation of crystalline boron-containing materials. gatech.edu The application of these advanced in situ methods to reactions involving this compound will be critical for elucidating complex reaction pathways and for the rational design of new materials and processes.

In Situ Technique	Information Obtained	Example Application in Borate Science
¹¹B NMR Spectroscopy	Identification and quantification of boron species, reaction kinetics, equilibrium analysis	Monitoring the formation of dynamic covalent boronate esters. mdpi.comnih.gov
µ-Raman Spectroscopy	Identification of molecular species in solution, dissolution rates, surface reaction monitoring	Characterizing the dissolution kinetics of borate glasses. mst.eduresearchgate.net
X-ray Diffraction (XRD)	Real-time tracking of crystalline phase changes, reaction kinetics	Monitoring the synthesis of functional materials like zeolites or metal oxides. gatech.edu

Synergistic Approaches Combining Theoretical Predictions and Experimental Validation

The complexity of boron chemistry necessitates a synergistic approach that combines theoretical and computational modeling with experimental validation. rsc.orgmdpi.com This integrated strategy accelerates the discovery and optimization of new materials and processes by providing a deeper understanding of the underlying principles governing the behavior of this compound and its derivatives.

Density Functional Theory (DFT) calculations are increasingly used to predict the structural, electronic, and spectroscopic properties of boron compounds. frontiersin.orgd-nb.info For example, DFT can be applied to calculate the NMR chemical shifts of borate esters, which helps in the interpretation of experimental spectra and in probing the dimerization process of complex biomolecules. frontiersin.org Computational studies also provide insight into the Lewis acidity of borane (B79455) derivatives and the nature of hypervalent interactions in boron compounds. d-nb.infoacs.org

Molecular Dynamics (MD) simulations are employed to study the dynamic behavior of systems containing borates, such as electrolytes for batteries. rsc.org By simulating ion coordination and transport properties in polymer electrolytes, researchers can predict which alkali metal ions will yield the best performance, guiding experimental efforts toward the most promising candidates. rsc.org For aqueous solutions of sodium metaborate, force fields have been developed to accurately predict thermophysical properties like density, viscosity, and electrical conductivity, which are crucial for designing and modeling industrial processes like NaBH₄ hydrolysis reactors. acs.org

The future of research in this area relies on this continuous feedback loop: theoretical models provide predictions and explanations that guide experiments, while experimental results serve to validate and refine the computational models. mdpi.com This synergy is essential for tackling the challenges in designing selective single boron atom compounds and for elucidating complex reaction mechanisms at the molecular level. nih.gov

Exploration of New Catalytic Applications and Reaction Mechanisms

Future research will continue to uncover new catalytic applications for this compound, either directly or as a precursor to more complex catalytic materials. Its unique chemical properties make it a candidate for a range of catalytic reactions.

This compound can be used to prepare novel catalytic systems. For example, it is a precursor for creating an environmentally friendly NaBO₂/PMS (peroxymonosulfate) system that can efficiently remove organic pollutants from water. sigmaaldrich.com It has also been investigated as a catalyst in oxidative dehydrogenation reactions.

Furthermore, its role as an activating agent in producing boron-doped porous carbons opens up applications for these materials as catalysts or catalyst supports. mdpi.comresearchgate.net The boron sites within the carbon matrix can act as Lewis acid centers, potentially enhancing catalytic activity and selectivity for various organic transformations. researchgate.net

Understanding the reaction mechanisms is paramount. For instance, in the hydrolysis of sodium borohydride, where sodium metaborate is the by-product, the exact state of the borate species formed depends on the reaction conditions. dergipark.org.tr In some oxidation reactions, it has been observed that metal borides can transform into metaborate-modified metal hydroxyl oxides, which are the true catalytically active phases. ccspublishing.org.cn Elucidating these transformations and the precise role of the metaborate species is a key area for future investigation, which will enable the rational design of more efficient and stable catalysts.

Q & A

Q. What are the optimal synthesis conditions for sodium metaborate tetrahydrate?

this compound can be synthesized via cooling a solution of borax (Na₂B₄O₇·10H₂O) and NaOH in stoichiometric ratios. Key parameters include maintaining a reaction temperature between 11.5°C and 53.6°C to stabilize the tetrahydrate phase . Ultrasonic irradiation enhances synthesis efficiency, with optimal conditions including 26% water by weight, borax particle size of -250+150 μm, and 60 minutes of irradiation at 80°C. FTIR spectroscopy is recommended to verify B-O bond formation .

Q. How does temperature affect the stability and phase transitions of this compound?

The tetrahydrate is stable in saturated solutions between 11.5°C and 53.6°C. Above 53.6°C, it dehydrates to the dihydrate (NaBO₂·2H₂O), and further heating to 120°C removes all water, forming anhydrous NaBO₂ . Thermal gravimetric analysis (TGA) and differential scanning calorimetry (DSC) are critical for monitoring phase transitions and decomposition kinetics.

Q. What methods are recommended for characterizing this compound’s purity and crystallinity?

• X-ray diffraction (XRD): To confirm triclinic crystal structure .
• FTIR spectroscopy: To identify B-O vibrational bands (~1350–1450 cm⁻¹) and hydration states .
• Thermal analysis (TGA/DSC): To quantify water content and decomposition pathways .

Q. How does atmospheric CO₂ influence this compound during storage?

The compound reacts with CO₂ to form borax (Na₂B₄O₇·10H₂O) and sodium carbonate (Na₂CO₃). To prevent degradation, store in airtight containers under inert atmospheres (e.g., N₂ or Ar) .

Advanced Research Questions

Q. How can contradictions in solubility data for this compound be resolved?

Solubility varies with temperature: 14.5% (0°C), 21.7% (25°C), and 34.1% (50°C) (w/w anhydrous basis) . Discrepancies may arise from impurities or measurement techniques. To resolve contradictions:

• Use standardized gravimetric methods with controlled humidity.
• Validate against phase diagrams (e.g., Na⁺-Cl⁻-BO₂⁻-H₂O system at 288.15–308.15 K) .

Q. What role does this compound play in hydrogen generation reactions?

In the cyan hydrogen process, this compound acts as a precursor in cyclical reactions for H₂ production. Its hydration water participates in hydrolysis steps, with optimal performance observed at 1.0–2.0 g initial loading. Kinetic studies should integrate Raman spectroscopy to track borate intermediate species .

Q. How can researchers mitigate challenges in synthesizing this compound at scale?

Challenges include maintaining phase purity and avoiding dihydrate formation. Methodological solutions:

• Precision cooling: Control cooling rates to stay within the 11.5–53.6°C stability window .
• Ultrasonic-assisted crystallization: Enhances nucleation rates and reduces particle agglomeration .

Q. What experimental designs are suitable for studying this compound’s role in phase equilibria?

Construct ternary phase diagrams (e.g., Na⁺-Cl⁻-BO₂⁻-H₂O) using isothermal dissolution methods. Key steps:

• Prepare saturated solutions at controlled temperatures (e.g., 288.15 K and 308.15 K).
• Identify coexisting solid phases (e.g., Smt: NaBO₂·4H₂O; Te: NaCl·NaBO₂·2H₂O) via XRD .

Key Methodological Recommendations

• For reproducibility: Document humidity and CO₂ levels during synthesis and storage.
• For advanced applications: Pair this compound with spectroscopic techniques (e.g., Raman, FTIR) to track reaction intermediates.
• For resolving data conflicts: Cross-reference solubility and phase stability data with peer-reviewed phase diagrams .
